A Comprehensive Safety and Handling Guide for (r)-2-Methylazetidine Hydrochloride

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Compound of Interest

Compound Name:	*(r)-2-Methylazetidine hydrochloride*
CAS No.:	*791614-71-6*
Cat. No.:	*B1321207*

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This technical guide provides an in-depth analysis of the safety profile and handling requirements for **(r)-2-Methylazetidine hydrochloride** (CAS RN: 791614-71-6). Designed for researchers, scientists, and drug development professionals, this document moves beyond a standard Safety Data Sheet (SDS) to offer a synthesized, practical framework for risk mitigation. Our focus is on the causality behind safety protocols, ensuring a self-validating system of laboratory practice grounded in authoritative data.

A critical point of clarification is the distinction between azetidines and their three-membered ring analogues, aziridines. While both are saturated heterocyclic amines, their toxicological profiles can differ significantly. For instance, 2-Methylaziridine is a known carcinogen and is classified as acutely toxic and flammable[1][2]. **(r)-2-Methylazetidine hydrochloride**, the subject of this guide, presents a different hazard profile that requires careful, but distinct, safety considerations.

GHS Hazard Identification and Risk Profile

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According to the European Chemicals Agency (ECHA) C&L Inventory, **(r)-2-Methylazetidine hydrochloride** is classified with specific hazards that dictate all handling and emergency procedures[3]. Understanding these classifications is the foundational step in risk assessment.

Hazard Class	GHS Code	Hazard Statement
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation
(Data sourced from PubChem CID 21041483)[3]		

These classifications identify the primary routes of exposure and the principal health risks as irritation to the skin, eyes, and respiratory system. Unlike its aziridine counterpart, it is not currently classified for carcinogenicity or acute lethality[3]. This profile suggests that the primary safety objective is the prevention of direct contact and inhalation through robust engineering controls and appropriate Personal Protective Equipment (PPE).

Core Safety Protocols and Risk Mitigation Workflow

A proactive approach to safety involves a workflow that integrates hazard identification with the selection of controls before any experimental work begins. The following diagram illustrates the mandatory decision-making process for handling **(r)-2-Methylazetidine hydrochloride**.

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Figure 1: Risk Mitigation Workflow

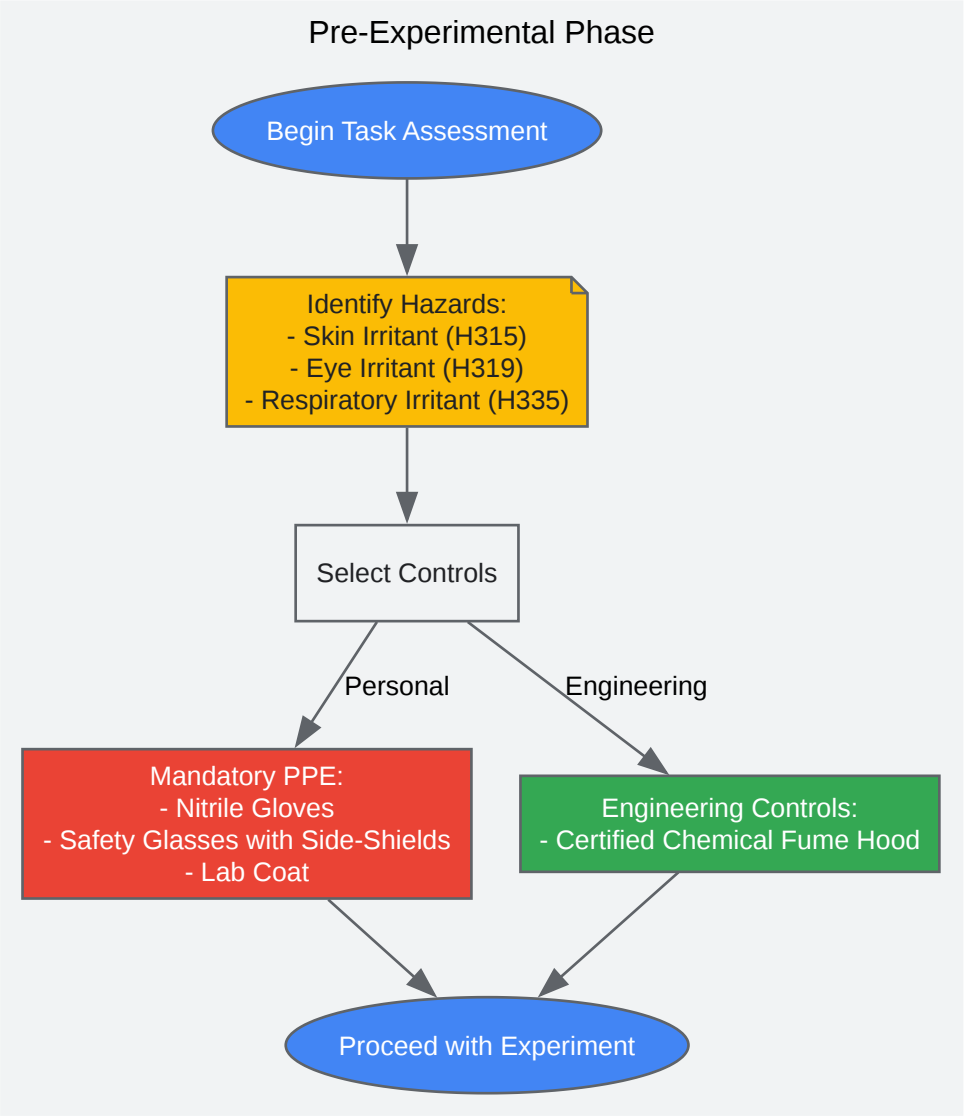

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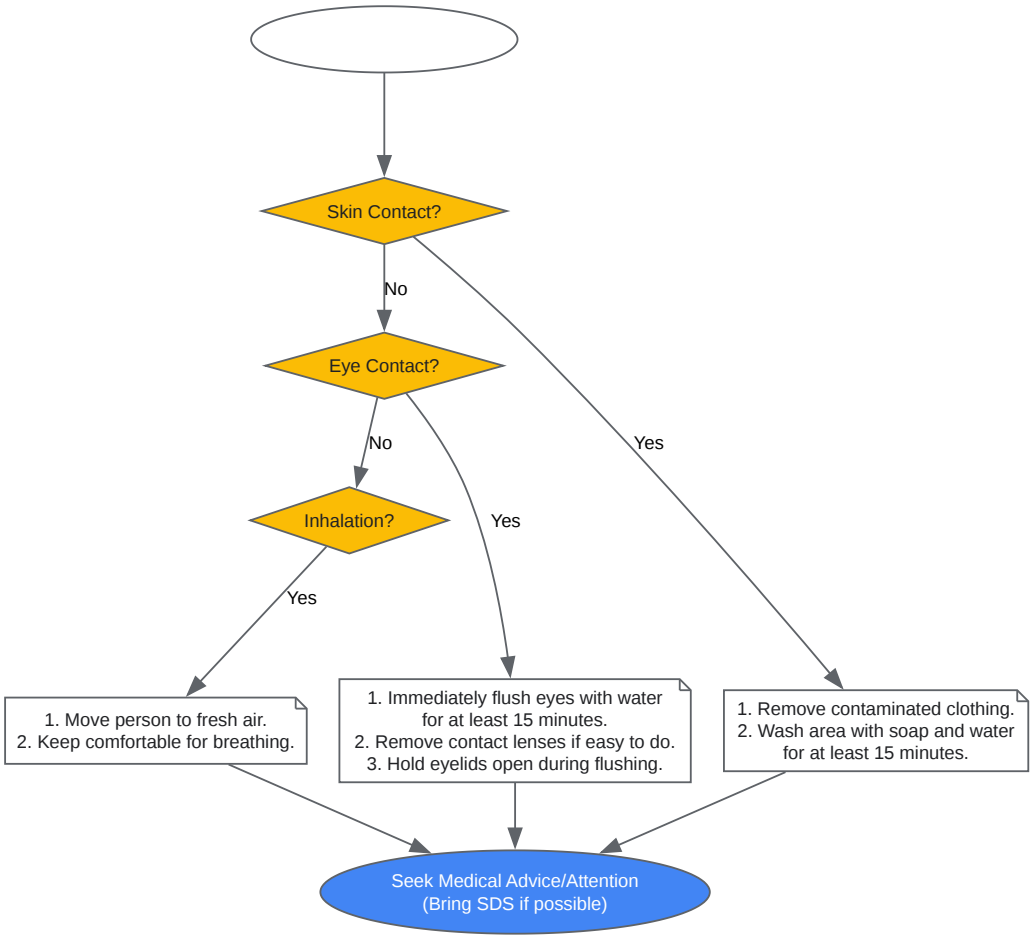
Figure 2: Emergency First Aid Decision Tree



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Caption: Decision tree for first aid response to exposure.

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Step-by-Step Emergency Procedures

1. In Case of Skin Contact:

- Immediately remove all contaminated clothing.
- Wash the affected skin thoroughly with plenty of soap and water for at least 15 minutes.
- If skin irritation persists, seek medical advice/attention.

2. In Case of Eye Contact:

- Rinse cautiously with water for several minutes. An eyewash station should be used.[4]
- If present and easy to do, remove contact lenses.[4]
- Continue rinsing for at least 15 minutes, holding the eyelids open.
- If eye irritation persists, get immediate medical advice/attention.

3. In Case of Inhalation:

- Move the affected person to fresh air and keep them in a position comfortable for breathing.[5]
- If the person feels unwell, call a POISON CENTER or doctor.[5]

4. In Case of Accidental Spill:

- Evacuate unnecessary personnel from the area.
- Ensure adequate ventilation.
- Wearing appropriate PPE (respirator, gloves, eye protection, lab coat), absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[6]

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- Do not allow the material to enter drains or waterways.

Handling and Storage

Proper handling and storage are essential for maintaining the integrity of the compound and ensuring laboratory safety. **(r)-2-Methylazetidine hydrochloride** is a solid that may be hygroscopic, requiring specific environmental conditions.

Storage Conditions

Parameter	Recommendation	Rationale & Source
Temperature	4°C	To ensure chemical stability and prevent degradation. [7]
Atmosphere	Store under an inert gas (e.g., nitrogen or argon)	To protect from moisture, as related azetidine salts can be hygroscopic. [8]
Container	Keep container tightly closed and clearly labeled.	To prevent contamination and accidental misuse. [8]
Incompatibilities	Store away from strong oxidizing agents, acids, and bases.	To prevent potentially hazardous reactions. [9]
Location	Store in a cool, dry, well-ventilated area away from foodstuffs. [8]	Standard best practice for chemical storage to prevent accidental ingestion and ensure stability.

Lifecycle Handling Flowchart

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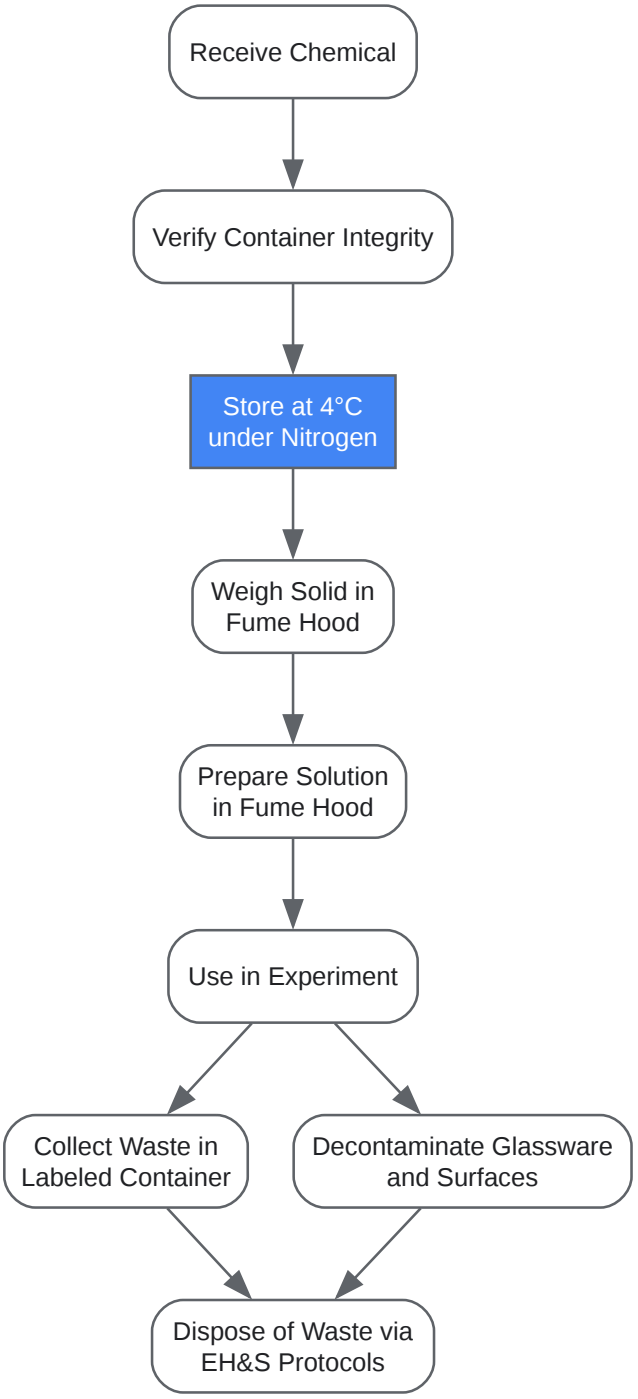
Figure 3: Chemical Lifecycle and Handling



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Caption: Flowchart for the proper handling of the chemical.

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Physical and Chemical Properties

While a complete, experimentally verified dataset for **(r)-2-Methylazetidine hydrochloride** is not available across all parameters, key identifying information has been aggregated below.

Property	Value	Source(s)
Molecular Formula	$C_4H_{10}ClN$	[3][7]
Molecular Weight	107.58 g/mol	[3][7]
CAS Number	791614-71-6	[3]
Appearance	Solid (form not specified, likely powder)	[4]
Solubility	Soluble in water	[4]

Note: Data for appearance and solubility are inferred from related azetidine salts and should be confirmed experimentally.

Toxicological Summary and Analogue Comparison

Specific LD50 or chronic toxicity data for **(r)-2-Methylazetidine hydrochloride** is not readily available in the cited literature. The GHS classification is based on data submitted to ECHA, which points to its irritant properties.[3]

It is scientifically prudent to reiterate the distinction from 2-Methylaziridine. Animal studies on 2-Methylaziridine have shown it to be a carcinogen, causing tumors at multiple tissue sites in rats.[2] It is also classified as fatal if swallowed, inhaled, or in contact with skin. This high level of hazard is associated with the high reactivity of the three-membered aziridine ring, which acts as a potent alkylating agent.[2]

There is currently no evidence to suggest that **(r)-2-Methylazetidine hydrochloride** shares this carcinogenic or acutely fatal profile. However, the lack of extensive toxicological data for this specific compound warrants a conservative approach. All handling should be performed with the assumption that undocumented hazards may exist, reinforcing the need to strictly adhere to the engineering controls and PPE protocols outlined in this guide.

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